

ATTO 633 dye storage and handling conditions

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Compound of Interest

Compound Name: ATTO 633

Cat. No.: B15556691

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ATTO 633 Dye Technical Support Center

Welcome to the technical support center for **ATTO 633** dye. This guide provides detailed information on the proper storage and handling of **ATTO 633** and its derivatives, along with troubleshooting advice to ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized (solid) **ATTO 633** dye upon receipt?

Upon receipt, the lyophilized **ATTO 633** dye, which is shipped at ambient temperature, should be stored at -20°C.^[1] It is crucial to protect the product from moisture and light. When stored correctly, the dye is stable for at least three years.^[1]

Q2: What is the correct procedure for opening a vial of lyophilized dye?

To prevent moisture condensation onto the dye, the vial must be equilibrated to room temperature before opening.^[1]

Q3: In which solvents can I dissolve **ATTO 633** dye?

ATTO 633 is soluble in polar solvents such as dimethylformamide (DMF), dimethylsulfoxide (DMSO), and acetonitrile.^[1] For reactive forms like NHS-esters and maleimides, it is imperative to use anhydrous and amine-free solvents.^{[1][2]}

Q4: How should I prepare solutions of reactive **ATTO 633** derivatives like NHS-esters or maleimides?

Solutions of reactive dyes such as NHS-esters and maleimides should be prepared immediately before use.^{[1][2]} Due to their reactivity, they are sensitive to solvents containing hydroxyl groups, especially water.^[1] The stability of these solutions can be limited and is dependent on the quality of the solvent used.^[1]

Q5: How should I store stock solutions of **ATTO 633**?

For **ATTO 633** maleimide, a stock solution in anhydrous DMSO can be stored in the freezer for up to four weeks, provided it is protected from light and moisture.^[3] However, it is always recommended to prepare fresh solutions for conjugation. Avoid repeated freeze-thaw cycles.^[3] For other derivatives, it is best practice to prepare them fresh.

Q6: What are the recommended storage conditions for protein conjugates of **ATTO 633**?

Generally, **ATTO 633**-protein conjugates should be stored under the same conditions as the unlabeled protein.^[2]

- Short-term storage: For storage for several months, solutions can be kept at 4°C with the addition of a preservative like 2 mM sodium azide.^[2]
- Long-term storage: For longer periods, it is recommended to divide the conjugate into aliquots and freeze them at -20°C to prevent damage from repeated freezing and thawing.^[2] All conjugates should be protected from light.^[2]

Q7: What should I do before using a conjugate solution that has been stored for a long time?

After long-term storage, it is advisable to centrifuge the conjugate solution in a micro-centrifuge to remove any aggregates that may have formed.^[2]

Q8: Is the fluorescence of **ATTO 633** sensitive to pH?

The absorption and fluorescence of **ATTO 633** are largely independent of pH in the range of 2 to 11, which covers typical application conditions.^{[1][3]}

Quantitative Data Summary

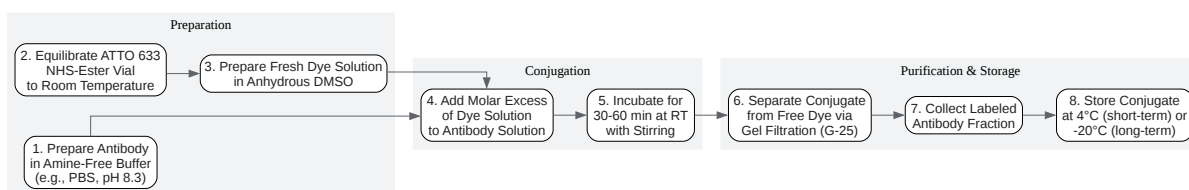
For easy reference, the key storage and handling parameters for **ATTO 633** and its conjugates are summarized in the table below.

Product Form	Storage Temperature	Shelf Life	Key Handling Instructions
Lyophilized Dye	-20°C[1]	At least 3 years[1]	Equilibrate vial to room temperature before opening. Protect from light and moisture.[1]
Reactive Dye Solution (e.g., NHS-ester, Maleimide in DMSO/DMF)	Prepare fresh before use[1][2]	Limited stability[1]	Use anhydrous, amine-free solvents. Avoid water and OH-containing solvents.[1]
Maleimide Stock Solution (in anhydrous DMSO)	-20°C[3]	Up to 4 weeks[3]	Protect from light and moisture. Avoid repeated freeze-thaw cycles.[3]
Protein Conjugate (Short-term)	4°C[2]	Several months[2]	Add 2 mM sodium azide as a preservative. Protect from light.[2]
Protein Conjugate (Long-term)	-20°C (in aliquots)[2]	Varies	Avoid repeated freeze-thaw cycles. Protect from light. Centrifuge before use. [2]
Oligonucleotide Conjugate (in solution)	4°C	Up to 2 weeks	N/A
Oligonucleotide Conjugate (reconstituted)	-20°C	At least 6 months	N/A
Oligonucleotide Conjugate (dried)	-20°C	Stable for years	N/A

Experimental Protocols & Workflows

Experimental Workflow: Antibody Labeling with ATTO 633 NHS-Ester

This workflow outlines the key steps for conjugating **ATTO 633** NHS-ester to an antibody.

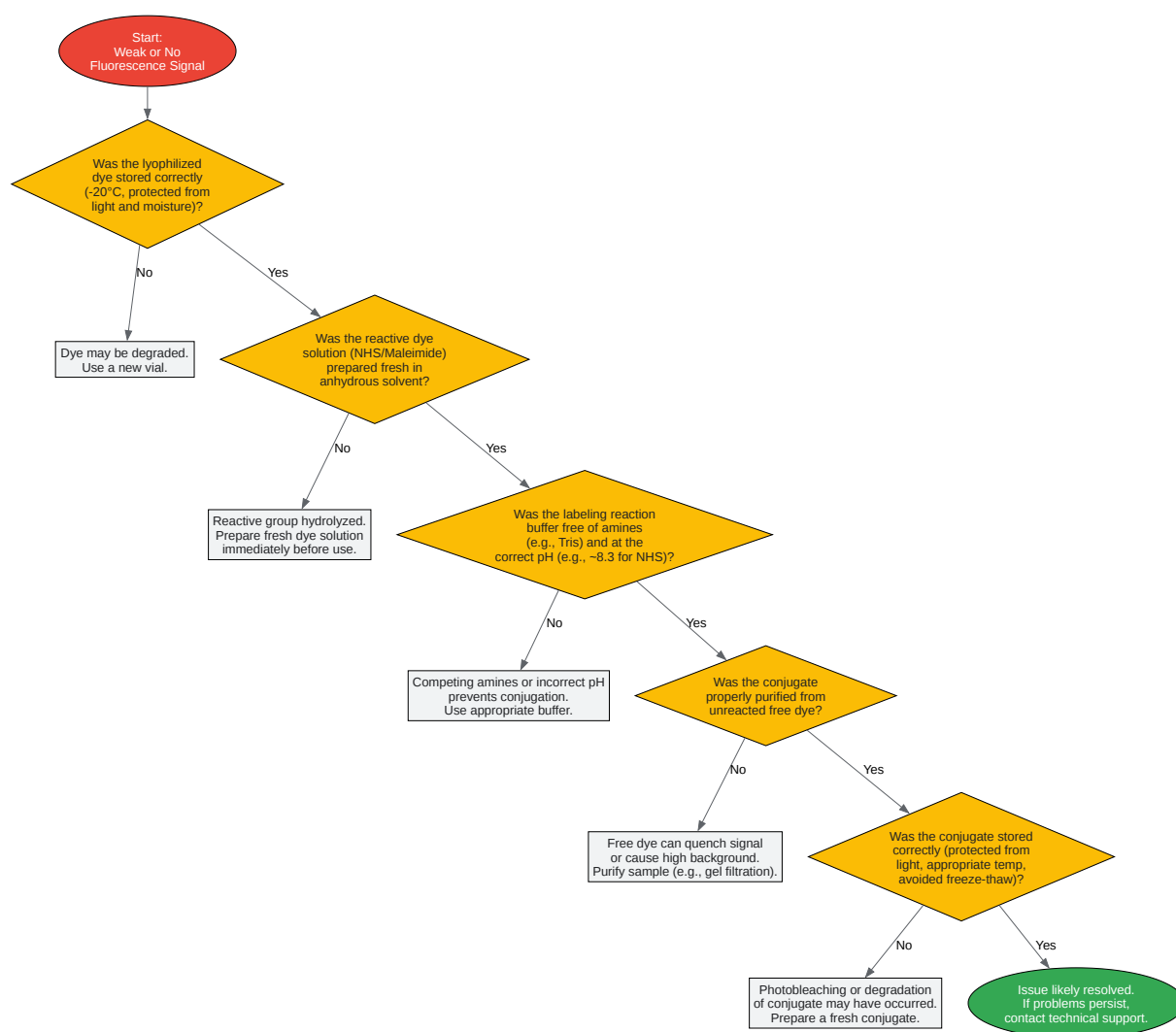


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Caption: Workflow for antibody conjugation with **ATTO 633** NHS-ester.

Troubleshooting Guide

Encountering issues with weak or no fluorescence? This troubleshooting guide will help you identify and resolve common problems.



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Caption: Troubleshooting guide for weak or no **ATTO 633** fluorescence.

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